

Essential Safety and Operational Guide for Handling Neryl Butyrate

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Compound of Interest

Compound Name: Neryl butyrate

Cat. No.: B1588603

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For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical compounds like **Neryl butyrate** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans to ensure a secure laboratory environment.

Neryl butyrate is a fragrance and flavoring agent with a fruity, rosy odor. While it is not classified as a hazardous substance under the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is crucial to minimize exposure and ensure safe handling.

Physicochemical and Toxicological Data

The following table summarizes key quantitative data for **Neryl butyrate** and related compounds. This information is critical for a comprehensive risk assessment.

Property	Value	Reference
Chemical Formula	C ₁₄ H ₂₄ O ₂	--INVALID-LINK--
Molecular Weight	224.34 g/mol	--INVALID-LINK--
Appearance	Colorless to pale yellow liquid	--INVALID-LINK--
Boiling Point	239-240 °C at 760 mmHg	--INVALID-LINK--
Flash Point	> 110 °C (> 230 °F)	--INVALID-LINK--
Solubility	Insoluble in water; soluble in alcohol	--INVALID-LINK--
Oral LD50 (Rat)	Low acute toxicity (for related compound geranyl butyrate: 10,660 mg/kg bw)	--INVALID-LINK--
Dermal Toxicity	Low acute dermal toxicity for the chemical group	--INVALID-LINK--
Hazard Classification	Not classified as a hazardous substance or mixture. ^[1]	--INVALID-LINK--

Personal Protective Equipment (PPE)

When handling **Neryl butyrate**, the use of appropriate personal protective equipment is mandatory to prevent exposure.

PPE Category	Specific Recommendations
Eye/Face Protection	Chemical safety goggles are recommended.[2] Where splashing is possible, a face shield should also be worn.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber) are recommended.[2] Gloves must be inspected before use and disposed of properly after handling.[1]
Body Protection	A standard laboratory coat should be worn.
Respiratory Protection	Not typically required under normal handling conditions with adequate ventilation. If vapors are generated, work in a fume hood.

Experimental Protocol: General Handling and Storage

The following is a general protocol for handling **Neryl butyrate** in a laboratory setting. This should be adapted based on the specific experimental context.

1. Engineering Controls:

- Always work in a well-ventilated area. For procedures that may generate vapors, a chemical fume hood is essential.
- Ensure that safety showers and eyewash stations are readily accessible.

2. Handling Procedures:

- Avoid contact with eyes, skin, and clothing.[2]
- Do not inhale vapors.
- Keep away from heat, sparks, and open flames.

- Use non-sparking tools.
- Wash hands thoroughly after handling.

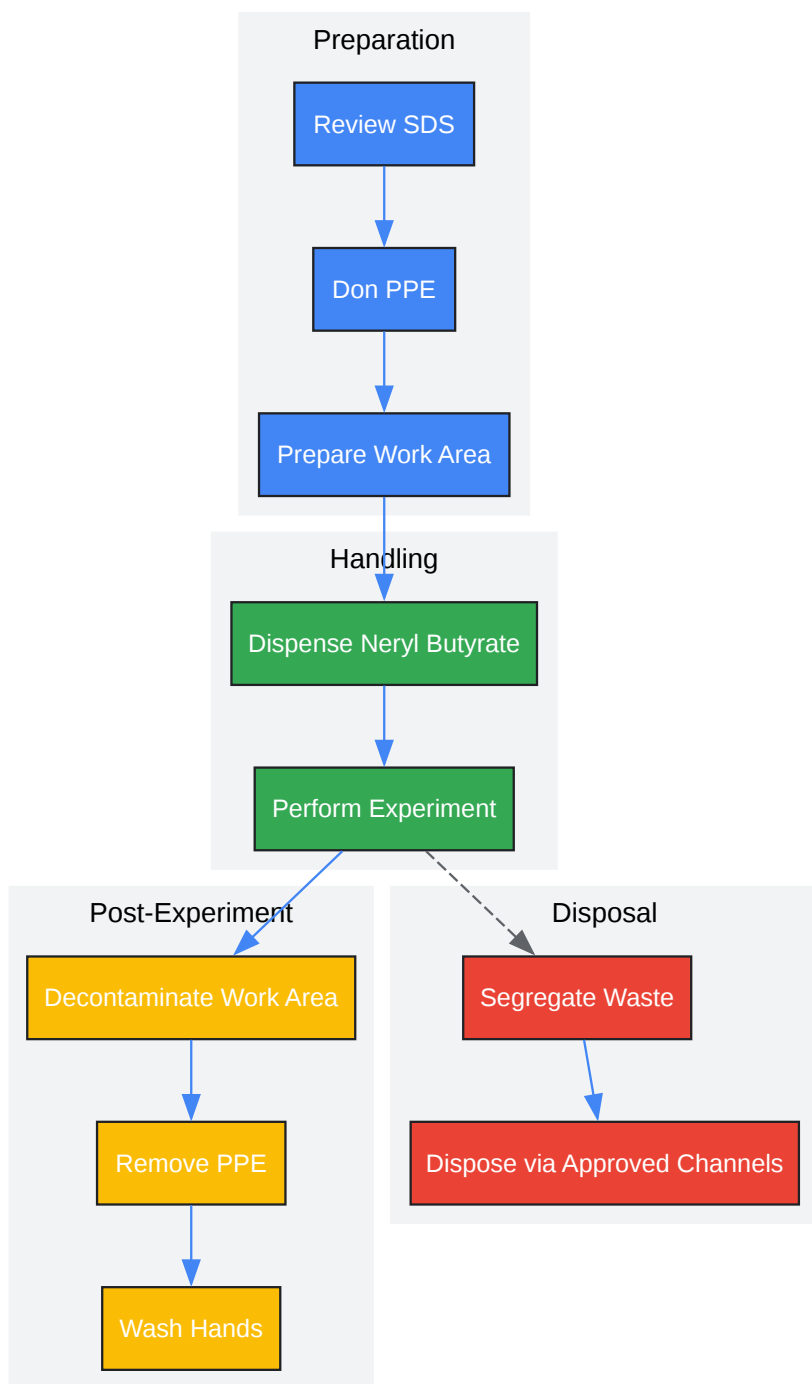
3. Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed to prevent leakage.^[1]
- Store away from incompatible materials such as strong oxidizing agents.^[2]

Operational Workflow for Handling Neryl Butyrate

The following diagram outlines the standard operational workflow for safely handling **Neryl butyrate** from receipt to disposal.

Safe Handling Workflow for Neryl Butyrate



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Safe Handling Workflow for **Neryl Butyrate**

Spill and Disposal Plan

Spill Management: In the event of a spill, follow these procedures:

- Evacuate: Immediately clear the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, use an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[2]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.[2]
- Decontamination: Clean the spill area thoroughly with soap and water.

Waste Disposal:

- Dispose of **Neryl butyrate** and any contaminated materials in accordance with all applicable local, state, and federal regulations.[2]
- Do not allow the chemical to enter drains or waterways.[2]
- Contaminated containers should be treated as hazardous waste and disposed of accordingly.

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References

- 1. Neryl butyrate | C₁₄H₂₄O₂ | CID 5352162 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]

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